

Application Note: Quantitative Analysis of Urinary Histamine by Stable Isotope Dilution Mass Spectrometry

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Compound of Interest

Compound Name: Histamine-13C5

Cat. No.: B15613748

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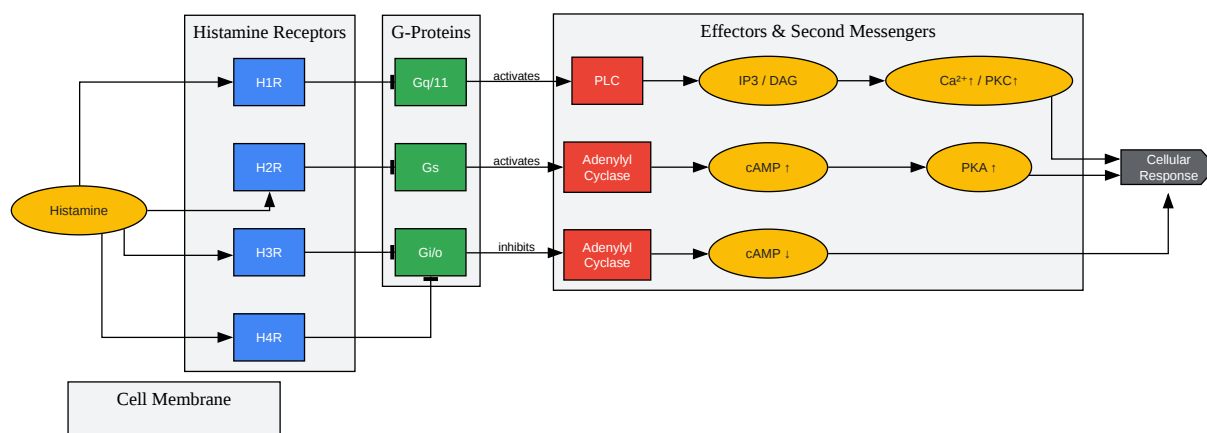
Audience: Researchers, scientists, and drug development professionals.

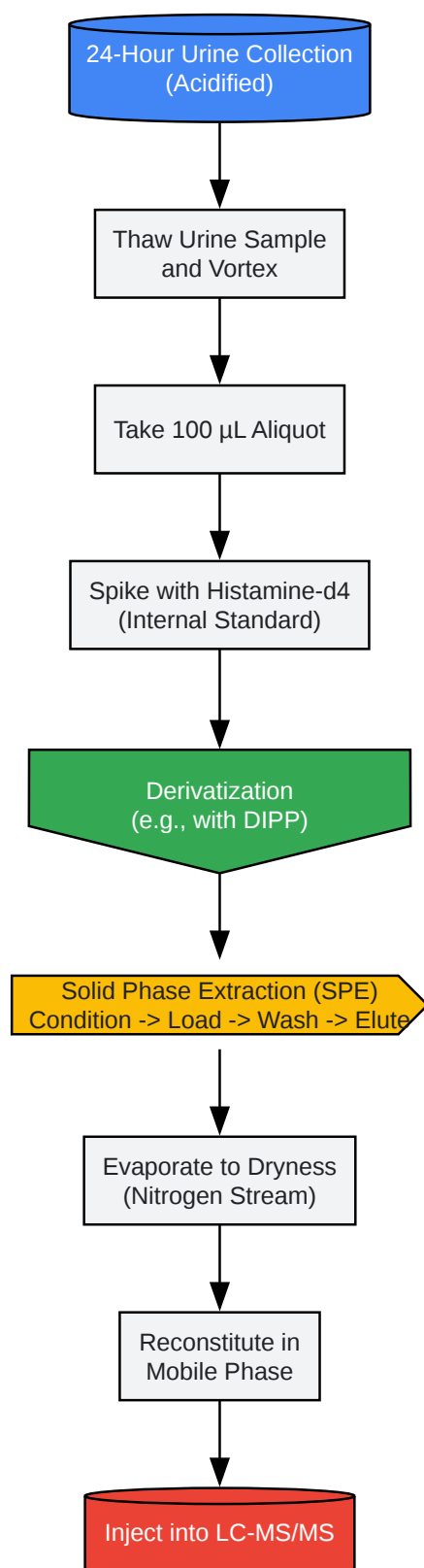
Introduction

Histamine is a critical biogenic amine involved in a myriad of physiological and pathophysiological processes, including allergic reactions, neurotransmission, and gastric acid secretion.[1] The quantification of histamine and its metabolites in urine serves as a noninvasive method to assess systemic histamine levels, which can be indicative of conditions such as mastocytosis, anaphylaxis, and other mast cell activation syndromes.[2][3] Compared to plasma histamine, which has a very short half-life, urinary histamine and its stable metabolites provide a more time-integrated reflection of histamine production.[2][3] Stable isotope dilution liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the gold standard for this analysis due to its high specificity, sensitivity, and accuracy, overcoming the limitations of less specific methods like immunoassays.[4][5] This document provides a detailed protocol for the analysis of urinary histamine using this advanced analytical technique.

Histamine Signaling Pathway

Histamine exerts its biological effects by binding to four distinct G protein-coupled receptors (GPCRs): H1, H2, H3, and H4.^{[6][7]} Activation of these receptors triggers specific intracellular signaling cascades. H1 receptor activation is primarily coupled to Gq/11 proteins, leading to the activation of phospholipase C (PLC), which in turn generates inositol trisphosphate (IP3) and diacylglycerol (DAG), resulting in increased intracellular calcium and protein kinase C (PKC) activation.^[7] The H2 receptor is coupled to Gs proteins, stimulating adenylyl cyclase (AC) to produce cyclic AMP (cAMP), which then activates protein kinase A (PKA).^{[6][7]} H3 and H4 receptors are typically coupled to Gi/o proteins, which inhibit adenylyl cyclase, leading to decreased cAMP levels.^[7]





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